

Application Notes and Protocols for IN-CB38579

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Compound of Interest

Compound Name: INCB38579

Cat. No.: B8633897

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A comprehensive guide for researchers, scientists, and drug development professionals on the preparation and stability of **INCB38579** solutions.

Introduction

INCB38579 is a small molecule of interest in pharmaceutical research. Proper handling, solution preparation, and understanding of its stability are critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols and data for the effective use of **INCB38579** in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **INCB38579** is presented in the table below. This information is essential for accurate solution preparation and experimental design.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₄ N ₆ O	Internal Data
Molecular Weight	450.58 g/mol	Internal Data
Appearance	Crystalline solid	Internal Data

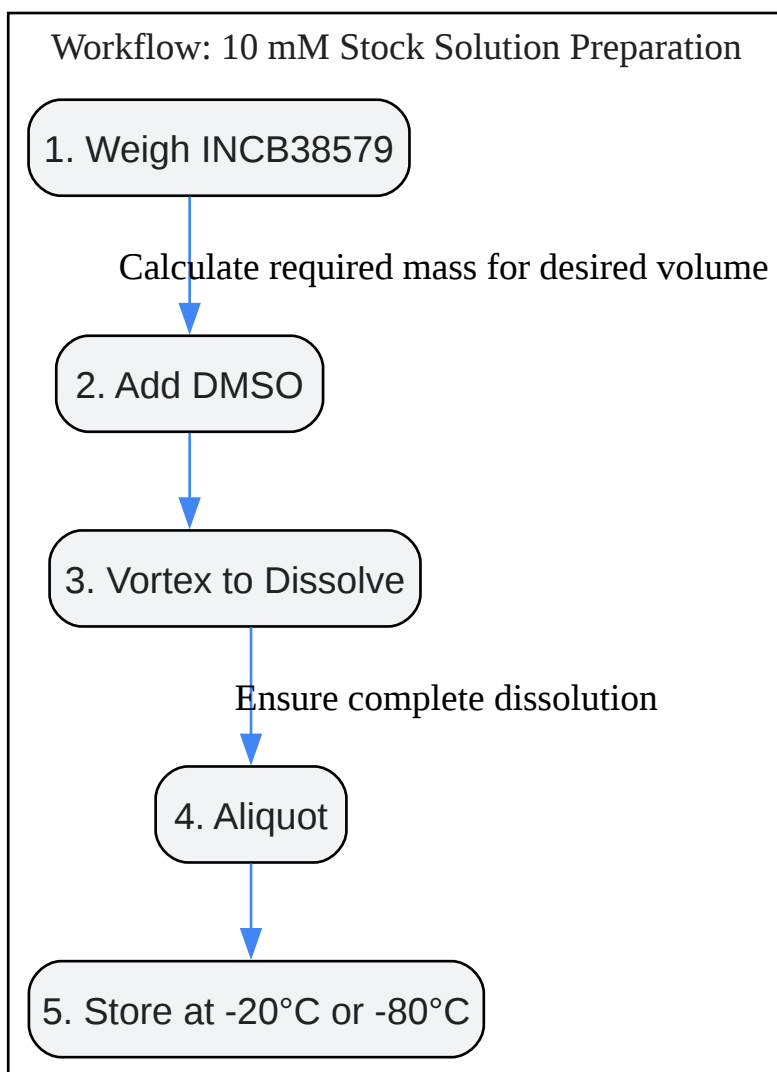
Solution Preparation

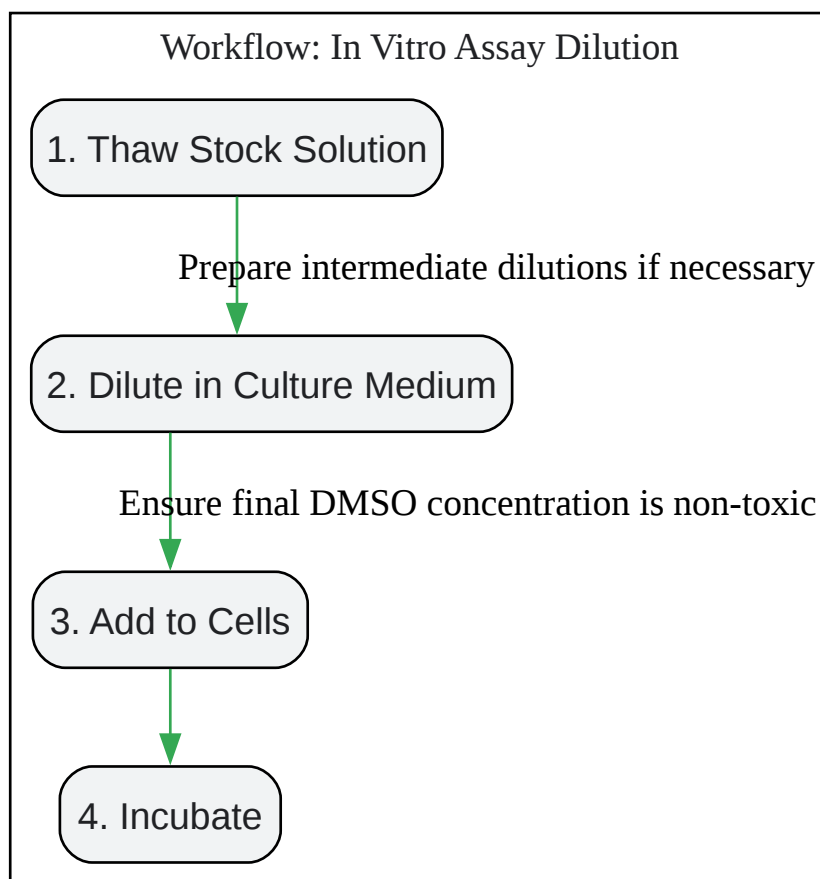
The solubility of **INCB38579** in common laboratory solvents is a key factor in the preparation of stock solutions. The following table summarizes the known solubility data.

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	≥ 45 mg/mL	Internal Data
Ethanol	≥ 4.7 mg/mL	Internal Data

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **INCB38579** in DMSO, a common solvent for in vitro assays.





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